

The Aggregation Pheromone *cis*-Vaccenyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: *cis*-Vaccenyl acetate

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Abstract

cis-Vaccenyl acetate (cVA) is a male-specific fatty acid-derived pheromone in *Drosophila melanogaster* that plays a crucial role in regulating a variety of social behaviors, including aggregation, courtship, and aggression.^{[1][2][3]} This volatile lipid, synthesized in the male ejaculatory bulb, is transferred to females during mating and subsequently deposited on food sources, acting as a potent chemical signal for other flies.^{[1][2]} The perception of cVA is primarily mediated by a specific olfactory sensory neuron (OSN) subtype housed in T1 trichoid sensilla on the antenna. This technical guide provides an in-depth overview of the core principles of cVA as an aggregation pheromone, detailing the underlying signaling pathways, quantitative behavioral and electrophysiological data, and comprehensive experimental protocols for its study.

Introduction

(Z)-11-octadecenyl acetate, commonly known as **cis-vaccenyl acetate** (cVA), is a key semiochemical in *Drosophila melanogaster*.^[4] Initially identified as a close-range anti-aphrodisiac, subsequent research has revealed its multifaceted role as a longer-range aggregation pheromone, particularly in the presence of food odors.^{[4][5]} The aggregation response to cVA is not sex-specific, attracting both males and females to potential food and mating sites.^{[3][5]} This pleiotropic functionality makes cVA a fascinating subject for

understanding the neural circuits that translate a single chemical cue into diverse behavioral outputs depending on the social context and the physiological state of the receiving individual.

Biosynthesis and Release

cVA is synthesized in the ejaculatory bulb of male *Drosophila melanogaster*.^{[1][3]} The biosynthesis pathway involves the desaturation and acetylation of fatty acids. The gene *desat1* is known to be involved in this process. After synthesis, cVA is stored in the ejaculatory bulb and transferred to females during copulation.^[1] Mated females then release cVA onto substrates, such as food sources, during egg-laying.^[1] Mature virgin males also release cVA into their environment.^[4]

Molecular and Cellular Mechanisms of cVA Perception

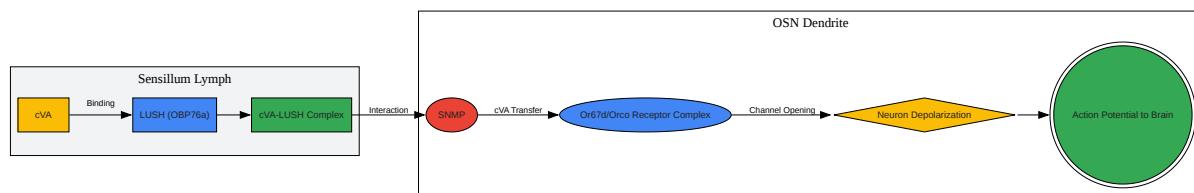
The detection of cVA is a well-characterized process involving a dedicated set of molecular components within specific olfactory sensory neurons (OSNs).

Key Molecular Players

- Odorant Receptor 67d (Or67d): This seven-transmembrane domain receptor is specifically expressed in the OSNs of T1 sensilla and is the primary receptor for cVA.^{[6][7]} Mutant flies lacking Or67d show a significantly reduced or absent response to cVA.^[7]
- Odorant-binding protein LUSH (OBP76a): LUSH is an extracellular protein present in the sensillum lymph that is required for the sensitivity of T1 neurons to cVA.^{[8][9]} It is thought to bind and transport the hydrophobic cVA molecule to the Or67d receptor.
- Sensory Neuron Membrane Protein (SNMP): This CD36-related protein is expressed in the cVA-sensing neurons and is essential for the electrophysiological responses to cVA.^[6] SNMP is believed to facilitate the transfer of cVA from LUSH to the Or67d/Orco receptor complex.^[10]
- Olfactory Receptor Co-receptor (Orco): Orco forms a heterodimeric complex with Or67d, creating a functional ligand-gated ion channel.

Signaling Pathway

The perception of cVA begins with its entry into the sensillum lymph, where it is bound by the odorant-binding protein LUSH. The LUSH-cVA complex then interacts with SNMP on the dendritic membrane of the Or67d-expressing OSN. This interaction facilitates the delivery of cVA to the Or67d/Orco receptor complex. Binding of cVA to Or67d induces a conformational change in the receptor complex, leading to the opening of the ion channel and depolarization of the neuron, which in turn generates an action potential.

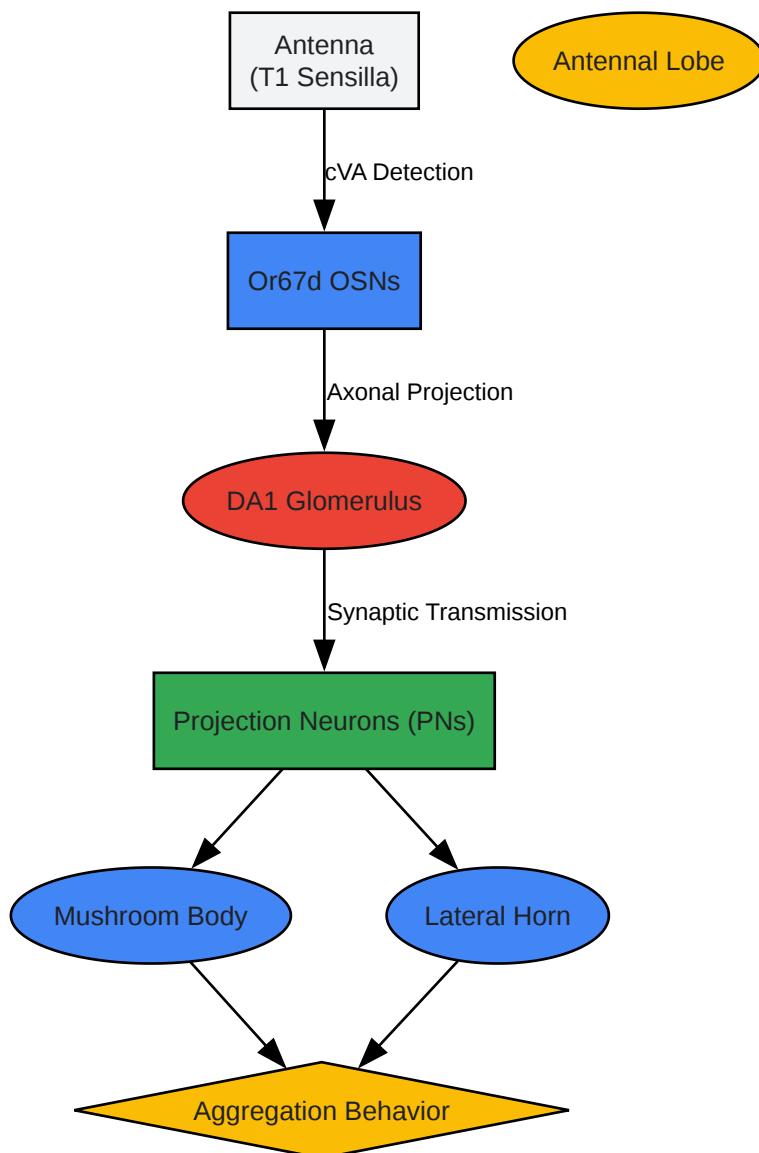


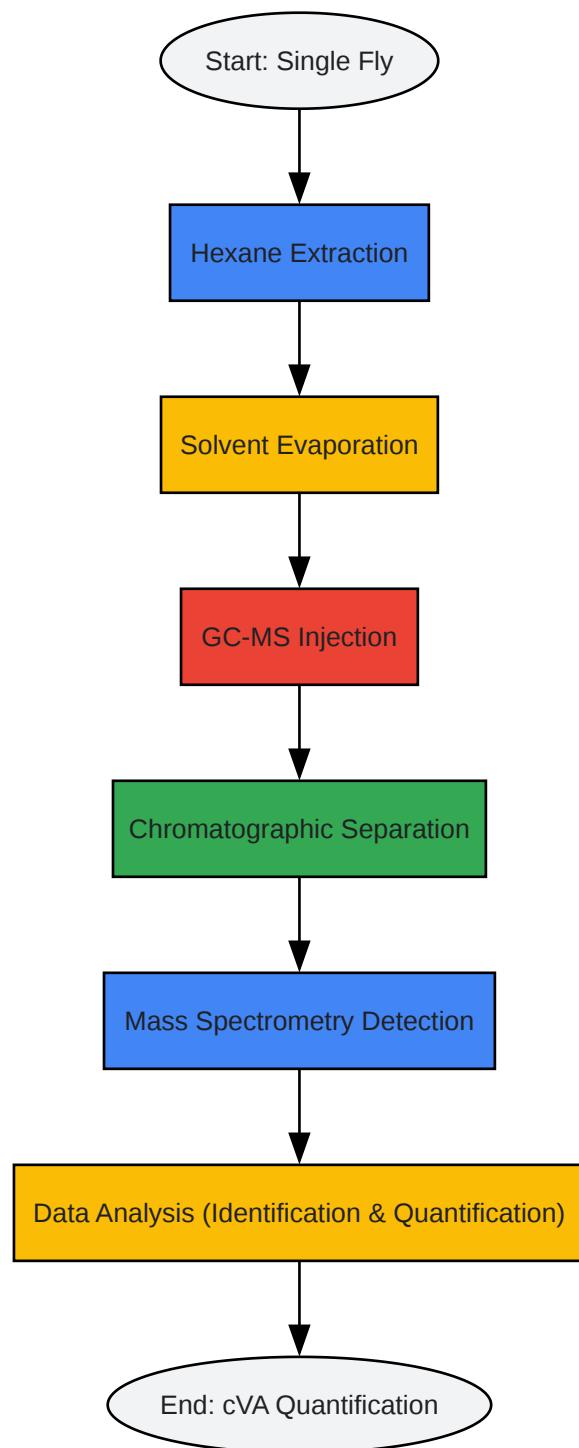
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Figure 1. Simplified signaling pathway of cVA perception in an olfactory sensory neuron.

Neuronal Circuit for cVA-Mediated Aggregation

The "labeled line" of cVA perception begins with the Or67d-expressing OSNs. These neurons send their axons to a specific glomerulus in the antennal lobe of the brain, the DA1 glomerulus. [2] From the DA1 glomerulus, projection neurons (PNs) relay the cVA signal to higher brain centers, including the mushroom body and the lateral horn. These higher brain regions integrate the pheromonal information with other sensory cues and the internal state of the fly to orchestrate the appropriate behavioral response, such as aggregation.





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